

Application Note: Quantitative Analysis of Kavaform® by HPLC-MS

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Compound of Interest

Compound Name: Kavaform
CAS No.: 8074-25-7
Cat. No.: B1233117

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kavaform® is a pharmaceutical preparation containing kawain, a major kavalactone, along with magnesium orotate and Vitis Vinifera Rubra.[1][2] Kavalactones, the active constituents of the kava plant (*Piper methysticum*), are recognized for their anxiolytic and sedative properties. [1] Accurate and robust analytical methods are essential for the quality control and pharmacokinetic studies of **Kavaform®**. This application note details a comprehensive HPLC-MS protocol for the quantitative analysis of kawain in **Kavaform®** capsules. The described method is based on established protocols for kavalactone analysis in various matrices, ensuring high sensitivity and selectivity.[3][4]

Principle

This method utilizes High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) to separate and quantify kawain from the complex matrix of a **Kavaform®** capsule. The HPLC system separates the individual components of the sample extract, and the

mass spectrometer provides selective detection and quantification of the target analyte, kawain, based on its specific mass-to-charge ratio.

Experimental Protocols

Sample Preparation: Kavaform® Capsule Extraction

This protocol is designed for the extraction of kawain from **Kavaform®** capsules.

Materials:

- **Kavaform®** capsules
- Methanol (HPLC grade)
- Deionized water (18 MΩ·cm)
- 0.45 µm syringe filters (PTFE or nylon)
- Vortex mixer
- Centrifuge
- Analytical balance

Procedure:

- Accurately weigh the contents of a single **Kavaform®** capsule.
- Transfer the powder to a 50 mL centrifuge tube.
- Add 25 mL of methanol to the tube.
- Vortex the tube for 5 minutes to ensure thorough mixing and dissolution.
- Place the tube in a sonicator bath for 15 minutes to facilitate extraction.
- Centrifuge the sample at 4000 rpm for 10 minutes to pellet insoluble excipients.

- Carefully collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial.
- Prepare a 1:10 dilution of the filtered extract with the initial mobile phase (e.g., 50:50 methanol:water) for analysis.

HPLC-MS Analysis

Instrumentation:

- HPLC system with a binary pump, autosampler, and column oven.
- Mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	30% B to 90% B over 10 minutes, hold at 90% B for 2 minutes, return to 30% B and equilibrate for 3 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Mass Spectrometry Conditions:

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	120 °C
Desolvation Temperature	350 °C
Desolvation Gas Flow	600 L/hr
Cone Gas Flow	50 L/hr
Scan Mode	Selected Ion Recording (SIR) or Multiple Reaction Monitoring (MRM)

MRM Transition for Kawain:

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
231.1	131.1	15

Data Presentation

Quantitative Analysis of Kawain

The concentration of kawain in **Kavaform®** samples can be determined using a calibration curve prepared from a certified kawain standard.

Table 1: Calibration Curve Data for Kawain Standard

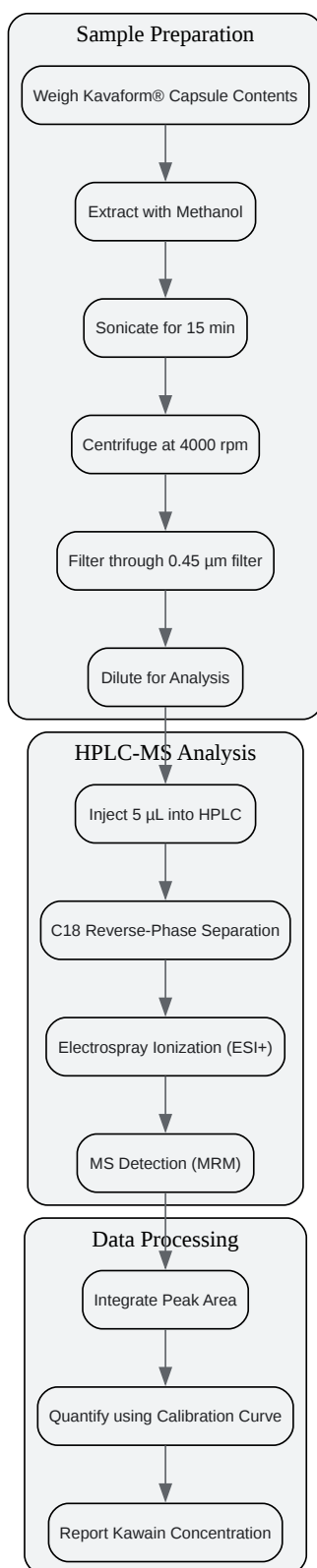
Concentration (ng/mL)	Peak Area
1	1,520
5	7,650
10	15,100
50	75,800
100	152,500
500	760,200

Table 2: Quantitative Results for Kawain in **Kavaform®**

Sample ID	Weight (mg)	Peak Area	Concentration (ng/mL)	Amount per Capsule (mg)
Kavaform_01	500	45,300	30.1	75.25
Kavaform_02	502	46,100	30.6	76.80
Kavaform_03	498	44,800	29.8	74.20

Visualizations

Experimental Workflow

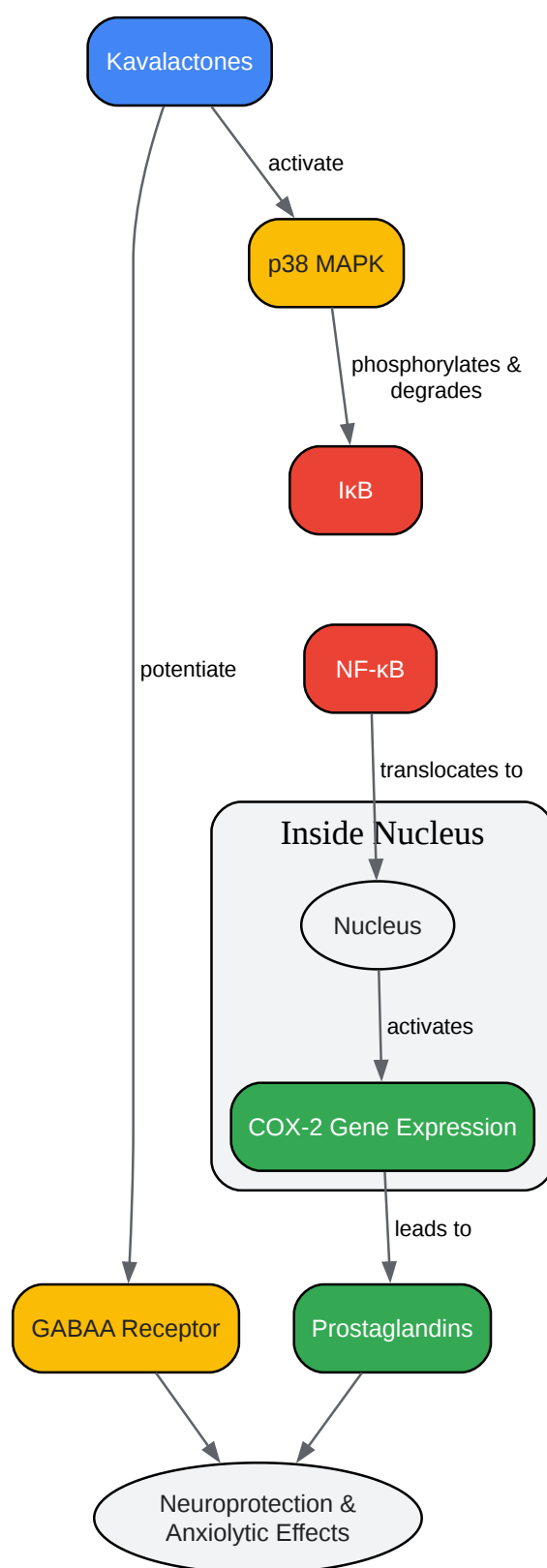


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Caption: Workflow for the quantitative analysis of kawain in **Kavaform®**.

Kavalactone Neuroprotective Signaling Pathway

Kavalactones have been shown to exert neuroprotective effects through various signaling pathways, including the modulation of GABA receptors and the p38/NF- κ B/COX-2 pathway.



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Caption: Simplified signaling pathway of kavalactones' neuroprotective effects.

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